

Application Notes and Protocols: Crystal Structure Analysis of Esomeprazole Magnesium

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Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

CAS No.: *217087-10-0*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the analytical techniques used to characterize the crystal structure of esomeprazole magnesium. Detailed protocols for key experiments are included to aid in the replication and validation of these analytical methods.

Introduction to Esomeprazole Magnesium and its Polymorphism

Esomeprazole, the (S)-enantiomer of omeprazole, is a proton pump inhibitor widely used to treat acid-related gastrointestinal disorders.[1][2] It functions by irreversibly binding to the H⁺/K⁺ ATPase in gastric parietal cells, thereby inhibiting acid secretion.[2][3] The stability of esomeprazole is pH-dependent; it degrades rapidly in acidic conditions but is more stable in alkaline environments.[4] To enhance its stability, esomeprazole is often prepared as a magnesium salt.[5]

Esomeprazole magnesium can exist in various crystalline forms, known as polymorphs, as well as hydrated and solvated states. These different solid-state forms can exhibit distinct

physicochemical properties, including solubility, stability, and bioavailability, making their characterization crucial for drug development and quality control. Known forms include tetrahydrate, trihydrate, dihydrate (Forms A and B), monohydrate, and hemihydrate forms.[5][6] A novel esomeprazole magnesium water/butanol solvate has also been reported.[1][5]

Analytical Techniques for Crystal Structure Characterization

A combination of analytical techniques is employed to fully characterize the crystal structure of esomeprazole magnesium.

- **Single-Crystal X-ray Diffraction (SC-XRD):** Provides the definitive three-dimensional molecular structure, including bond lengths, bond angles, and crystallographic parameters. [5][7]
- **Powder X-ray Diffraction (PXRD):** Used to identify the crystalline form (polymorph) and to assess the crystallinity of a sample.[1][8] It is a primary tool for distinguishing between different polymorphic and hydrated forms.[9]
- **Thermal Analysis (DSC and TGA):** Differential Scanning Calorimetry (DSC) measures the heat flow associated with thermal transitions like melting and decomposition, while Thermogravimetric Analysis (TGA) measures changes in mass upon heating, often indicating desolvation or decomposition.[1][5]
- **Spectroscopy (FTIR, NMR):** Fourier Transform Infrared Spectroscopy (FTIR) provides information about the functional groups and molecular bonding within the crystal.[5] Nuclear Magnetic Resonance (NMR) spectroscopy helps to confirm the molecular structure and can be used to quantify the solvent content in solvates.[1][5]

Quantitative Data Summary

The following tables summarize the crystallographic and thermal analysis data for a reported esomeprazole magnesium water/butanol solvate.

Table 1: Summary of Crystal Data for Esomeprazole Magnesium Water/Butanol Solvate[1][5]

Parameter	Value
Chemical Formula	C ₁₂₆ H ₁₉₈ Mg ₃ N ₁₈ O ₃₆ S ₆
Formula Weight (g/mol)	2806.30
Crystal System	Hexagonal
Space Group	P6 ₃
a (Å)	19.5
b (Å)	19.5
c (Å)	22.1
α (°)	90
β (°)	90
γ (°)	120
Volume (Å ³)	7275
Z	2

Table 2: Thermal Analysis Data for Esomeprazole Magnesium Water/Butanol Solvate[1]

Analysis	Observation	Temperature (°C)
TGA	First mass loss (desolvation) of 7.6%	Onset not specified, complete before 200
TGA	Second mass loss (decomposition)	Begins at 200
DSC	Endotherm	175
DSC	Exotherm (decomposition)	200

Experimental Protocols

Single-Crystal X-ray Diffraction (SC-XRD)

Objective: To determine the precise three-dimensional atomic and molecular structure of a single crystal of esomeprazole magnesium.

Methodology:

- **Crystal Selection:** A suitable single crystal of esomeprazole magnesium is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal.
- **Diffraction Pattern:** The crystal is rotated, and the diffraction pattern of the X-rays is collected on a detector.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The atomic positions are determined (structure solution) and then refined to obtain the final crystal structure.

Powder X-ray Diffraction (PXRD)

Objective: To identify the crystalline form and assess the purity of a powdered sample of esomeprazole magnesium.

Methodology:

- **Sample Preparation:** A small amount of the powdered sample is gently packed into a sample holder to ensure a flat and uniform surface.[\[10\]](#)
- **Instrument Setup:**
 - **Radiation Source:** Cu K α radiation (wavelength ≈ 1.54 Å).[\[10\]](#)
 - **Scan Range:** Typically from 2.0° to 40.0° in 2 θ .[\[10\]](#)
 - **Scan Speed:** A standard scan speed, for example, 1.0°/min, is used.[\[10\]](#)
- **Data Collection:** The sample is irradiated with X-rays, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2 θ).

- **Data Analysis:** The resulting diffractogram, a plot of intensity versus 2θ , is compared with reference patterns of known polymorphs to identify the crystalline form present in the sample.

Differential Scanning Calorimetry (DSC)

Objective: To investigate the thermal transitions of esomeprazole magnesium.

Methodology:

- **Sample Preparation:** A small amount of the sample (typically 1-5 mg) is accurately weighed into an aluminum pan, which is then hermetically sealed.
- **Instrument Setup:**
 - **Temperature Program:** The sample is heated at a constant rate, for example, 5 °C/min, over a specified temperature range (e.g., 25 to 350 °C).[1]
 - **Atmosphere:** An inert atmosphere, such as nitrogen, is maintained.
- **Data Collection:** The difference in heat flow between the sample and a reference pan is measured as a function of temperature.
- **Data Analysis:** The resulting thermogram shows endothermic and exothermic peaks corresponding to events such as melting, crystallization, and decomposition.

Thermogravimetric Analysis (TGA)

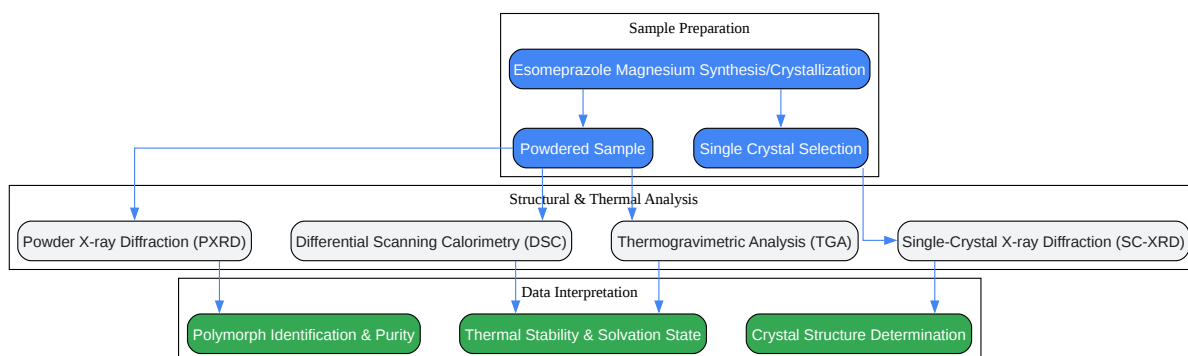
Objective: To determine the thermal stability and solvent/water content of esomeprazole magnesium.

Methodology:

- **Sample Preparation:** A small amount of the sample is placed in a tared TGA pan.
- **Instrument Setup:**

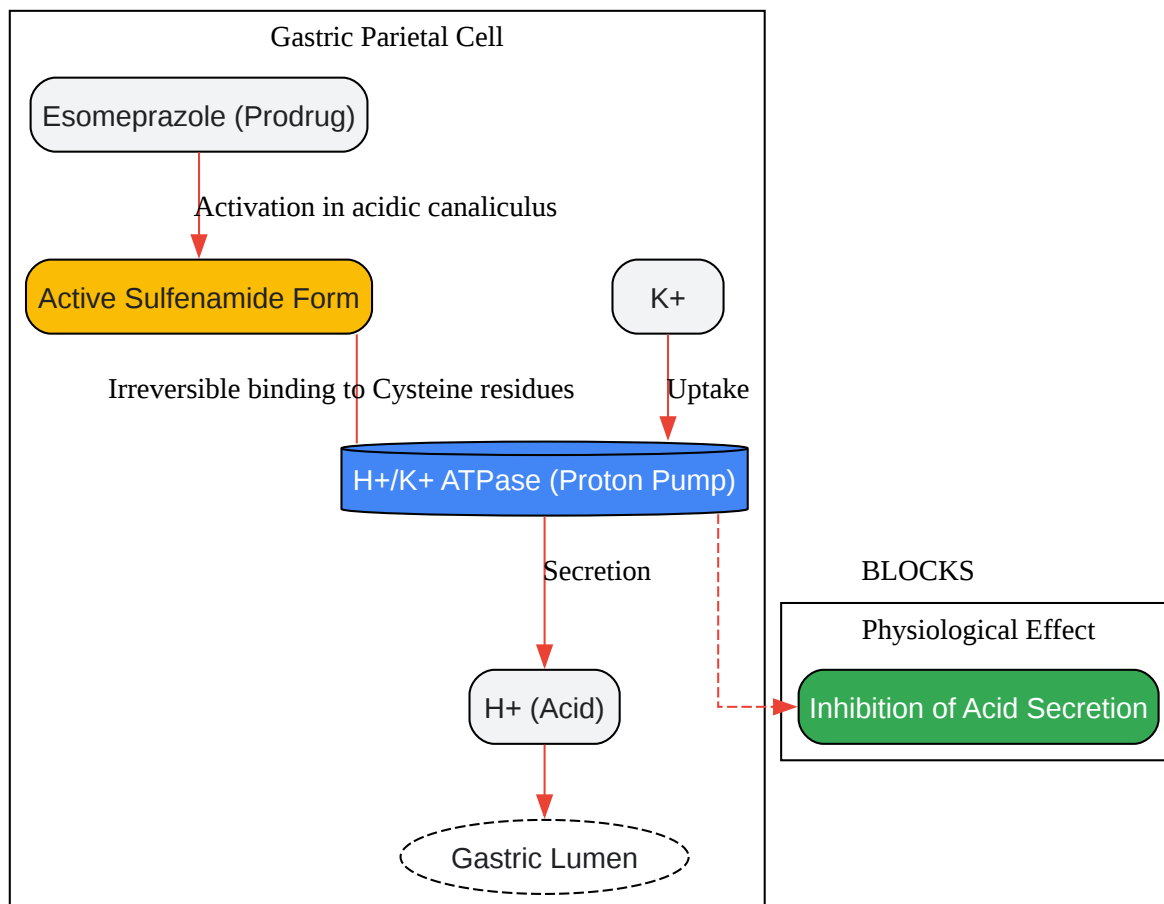
- Temperature Program: The sample is heated at a constant rate over a specified temperature range.
- Atmosphere: An inert atmosphere is maintained.
- Data Collection: The mass of the sample is continuously monitored as a function of temperature.
- Data Analysis: The resulting TGA curve plots mass loss versus temperature, allowing for the quantification of solvent or water loss and the determination of decomposition temperatures.

Visualizations



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Caption: Experimental workflow for the analysis of esomeprazole magnesium crystal structure.



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